

Isopropyl Lactate: A Versatile Chiral Building Block in Asymmetric Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl lactate*

Cat. No.: *B1615176*

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

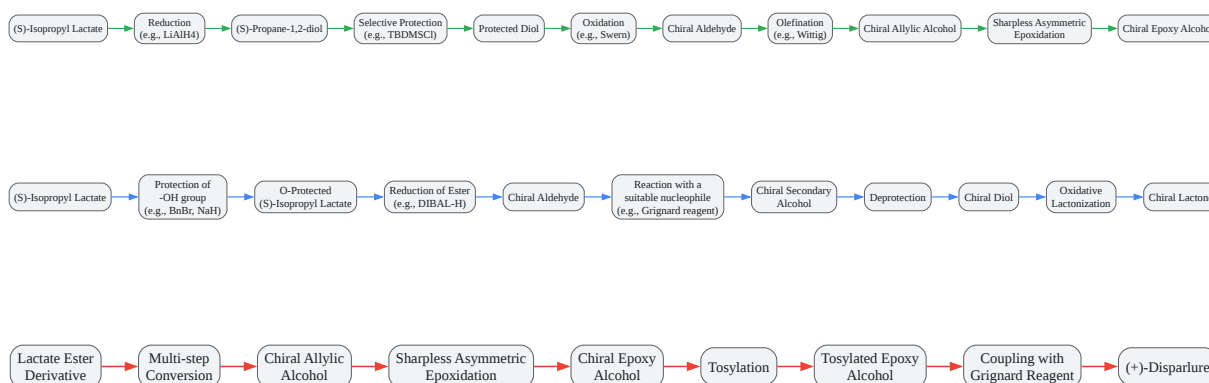
Isopropyl lactate, a readily available and biocompatible chiral molecule, has emerged as a valuable and versatile building block in the field of asymmetric synthesis. Derived from natural lactic acid, both (S)- and (R)-enantiomers of **isopropyl lactate** offer a cost-effective and stereochemically defined starting point for the synthesis of a wide array of complex chiral molecules, including pharmaceuticals, agrochemicals, and natural products. The inherent chirality of **isopropyl lactate** can be effectively transferred to new stereogenic centers through various synthetic transformations, making it an attractive tool for chemists engaged in the stereoselective construction of organic compounds.

These application notes provide an overview of the utility of **isopropyl lactate** in asymmetric synthesis, highlighting its application in the synthesis of key chiral intermediates. Detailed experimental protocols for representative transformations are provided to enable researchers to readily implement these methodologies in their own synthetic endeavors.

Application: Synthesis of Chiral Epoxides via Sharpless Asymmetric Epoxidation

Chiral epoxides are highly valuable synthetic intermediates due to their propensity to undergo regioselective and stereospecific ring-opening reactions, providing access to a variety of functionalized chiral molecules. **(S)-Isopropyl lactate** can serve as a precursor for the synthesis of chiral allylic alcohols, which are key substrates for the renowned Sharpless asymmetric epoxidation.

Logical Workflow:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Isopropyl Lactate: A Versatile Chiral Building Block in Asymmetric Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1615176#isopropyl-lactate-as-a-chiral-building-block-in-asymmetric-synthesis\]](https://www.benchchem.com/product/b1615176#isopropyl-lactate-as-a-chiral-building-block-in-asymmetric-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com